

A Technical Guide to the Fundamental Properties of Calcium Chlorate Dihydrate

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Compound of Interest

Compound Name: Calcium chlorate dihydrate

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Introduction

Calcium chlorate dihydrate, with the chemical formula $\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$, is an inorganic compound that presents as a white to yellowish crystalline solid.[1] It is a strong oxidizing agent and has found applications as a herbicide, insecticide, and seed disinfectant, as well as in photography and pyrotechnics.[2][3] While not directly a therapeutic agent, its chemical reactivity and potential for controlled release of oxidizing species may be of interest in specific drug delivery or prodrug strategy contexts, particularly in areas requiring localized oxidative stress. This technical guide provides a comprehensive overview of the core fundamental properties of **calcium chlorate dihydrate**, detailing its physicochemical characteristics, experimental protocols for their determination, and key chemical transformations.

Physicochemical Properties

The fundamental physical and chemical properties of **calcium chlorate dihydrate** are summarized in the tables below. These properties are crucial for understanding its stability, solubility, and reactivity, which are critical parameters in any potential application.

Table 1: General and Physical Properties of Calcium Chlorate Dihydrate

Property	Value	Reference
Chemical Formula	$\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$	[4]
Molecular Weight	243.01 g/mol	[1][5]
Appearance	White to yellowish monoclinic crystals	[1][6]
Density	2.711 g/cm ³	[1][4]
Melting Point	Decomposes around 100 °C when rapidly heated	[1][4]
Hygroscopicity	Hygroscopic	[4]

Table 2: Solubility Data for Calcium Chlorate Dihydrate

Solvent	Solubility	Temperature (°C)	Reference
Water	63.0 g / 100 g solution	0.5	[1][6]
	66.0 g / 100 g solution	25	
	78.0 g / 100 g solution	93	
Acetone	Soluble	-	[4]
Ethanol	Soluble	-	[4]

Experimental Protocols

Detailed methodologies for characterizing the fundamental properties of **calcium chlorate dihydrate** are outlined below. These protocols are based on standard analytical techniques and can be adapted for specific research needs.

Determination of Water Solubility

The solubility of **calcium chlorate dihydrate** in water can be determined by constructing a solubility curve.

Methodology:

- A known mass of **calcium chlorate dihydrate** is added to a test tube containing a measured volume of deionized water.
- The test tube is gradually heated in a water bath with constant stirring until all the solid dissolves.
- The solution is then allowed to cool slowly while being continuously stirred.
- The temperature at which the first crystals appear is recorded. This represents the saturation temperature for that specific concentration.
- Successive known volumes of deionized water are added to the test tube, and the process of heating and cooling is repeated to obtain a series of saturation temperatures at different concentrations.
- The solubility, expressed as grams of solute per 100 g of water, is calculated for each data point.
- A solubility curve is generated by plotting solubility as a function of temperature.

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Thermal analysis is employed to study the decomposition and phase transitions of **calcium chlorate dihydrate** as a function of temperature.

Methodology:

- A small, accurately weighed sample of **calcium chlorate dihydrate** is placed in an inert crucible (e.g., alumina).
- The crucible is placed in a thermogravimetric analyzer or a differential scanning calorimeter.
- The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).

- For TGA: The mass of the sample is continuously monitored as a function of temperature. Weight loss steps in the resulting thermogram indicate the loss of volatile components, such as water of hydration and oxygen upon decomposition.
- For DSC: The difference in heat flow between the sample and a reference crucible is measured as a function of temperature. Endothermic or exothermic peaks in the DSC curve correspond to phase transitions (like melting or dehydration) and decomposition events, respectively.

Crystal Structure Determination by X-ray Diffraction (XRD)

The crystalline structure of **calcium chlorate dihydrate** can be determined using single-crystal or powder X-ray diffraction.

Methodology:

- A suitable single crystal of **calcium chlorate dihydrate** is mounted on a goniometer, or a finely ground powder sample is prepared.
- The sample is irradiated with a monochromatic X-ray beam.
- The diffraction pattern, consisting of a set of diffraction peaks at specific angles, is recorded.
- The positions and intensities of the diffraction peaks are used to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice.
- For powder diffraction, the experimental pattern can be compared to standard diffraction databases for phase identification.

Chemical Transformations

Calcium chlorate dihydrate undergoes several key chemical reactions, primarily involving its decomposition and its role as an oxidizing agent.

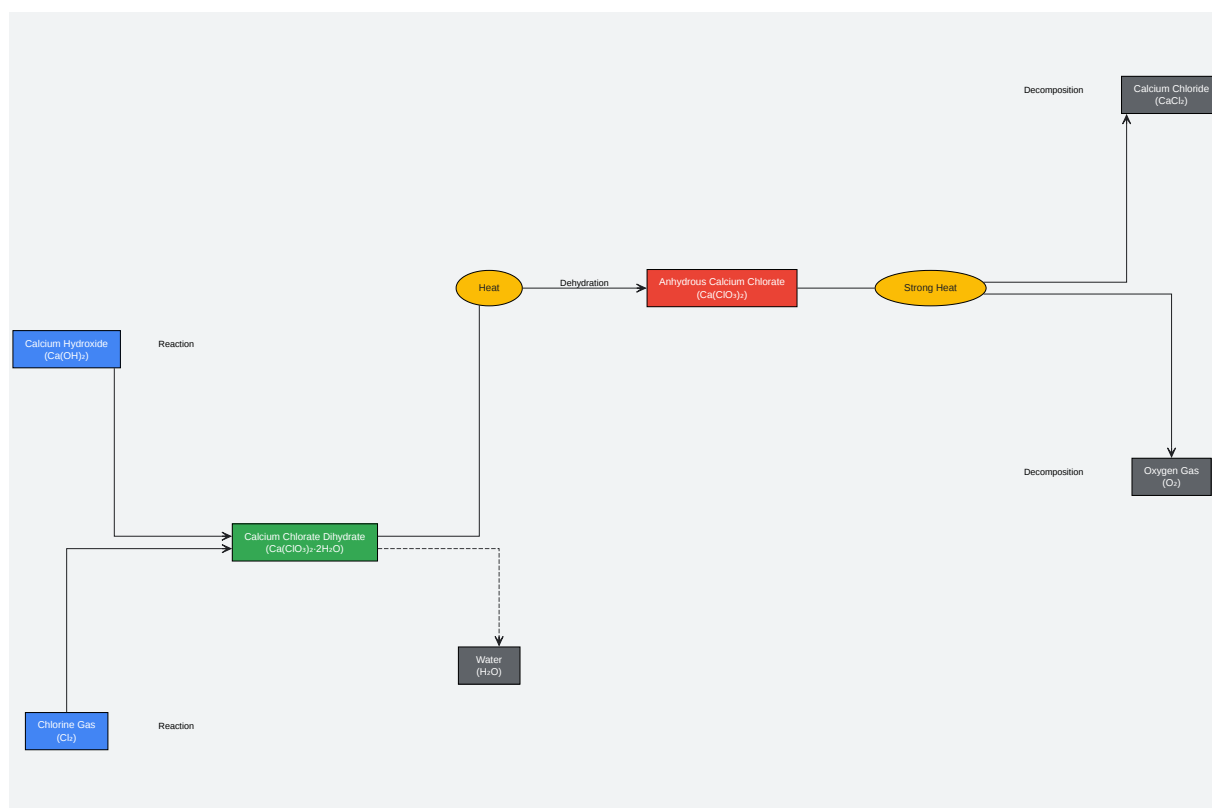
Thermal Decomposition

Upon heating, **calcium chlorate dihydrate** first loses its water of hydration to form anhydrous calcium chlorate. Further heating leads to decomposition, yielding calcium chloride and oxygen gas.

Reaction Pathway:

- Dehydration: $\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}(\text{s}) \rightarrow \text{Ca}(\text{ClO}_3)_2(\text{s}) + 2\text{H}_2\text{O}(\text{g})$
- Decomposition: $\text{Ca}(\text{ClO}_3)_2(\text{s}) \rightarrow \text{CaCl}_2(\text{s}) + 3\text{O}_2(\text{g})$

The following diagram illustrates the synthesis and thermal decomposition pathway of **calcium chlorate dihydrate**.

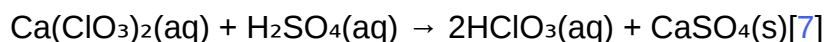


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Caption: Synthesis and Thermal Decomposition of **Calcium Chlorate Dihydrate**.

Reaction with Sulfuric Acid

Cold, dilute solutions of calcium chlorate and sulfuric acid react to produce chloric acid and a precipitate of calcium sulfate.[7]



Contact with concentrated sulfuric acid can be explosive due to the instability of concentrated chloric acid.[7]

Safety and Handling

Calcium chlorate dihydrate is a strong oxidizing agent and can form flammable or explosive mixtures with combustible materials.[3] It should be handled with care, avoiding contact with strong acids and ammonium salts.[3] Appropriate personal protective equipment, including safety goggles and gloves, should be worn when handling this compound. Store in a cool, dry, well-ventilated area away from incompatible materials.

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